

An In-depth Technical Guide to the Fungal Meroterpenoid Austinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Austinol*

Cat. No.: *B15547441*

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Abstract

Austinol is a complex meroterpenoid natural product of fungal origin, first isolated from *Aspergillus ustus*. It belongs to a class of compounds derived from 3,5-dimethylorsellinic acid and has garnered significant interest within the scientific community due to its diverse and promising biological activities. These include insecticidal, anti-inflammatory, antimicrobial, and antineoplastic properties. This technical guide provides a comprehensive overview of **Austinol**, focusing on its chemical properties, biosynthetic pathway, and the experimental methodologies employed in its study. While a specific CAS number for **Austinol** is not readily available in public databases, its chemical identity is well-established through spectroscopic and biosynthetic studies.

Chemical and Physical Properties of Austinol

Austinol is a structurally intricate molecule with the molecular formula C₂₅H₃₀O₈.^[1] A summary of its key chemical and physical properties is presented in the table below. It is important to note that while some properties have been computationally predicted, experimental data for properties such as melting point, boiling point, and specific solubility are not extensively reported in the available literature.

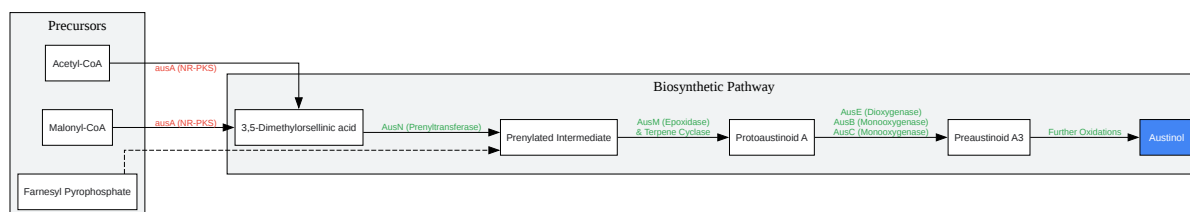
Property	Value	Source
Molecular Formula	C25H30O8	PubChem[1]
Molecular Weight	458.5 g/mol	PubChem[1]
IUPAC Name	(1S,2R,5S,8R,9R,12S,13S)-8,12-dihydroxy-2,6,6',6',9,13-hexamethyl-16-methylidenespiro[10,14-dioxatetracyclo[7.6.1.0 ^{1,12} .0 ^{2,7}]hexadec-6-ene-5,5'-pyran]-2',11,15-trione	PubChem[1]
Computed LogP	0.8	PubChem[1]
Appearance	Not Reported	
Melting Point	Not Reported for Austinol. Preaustinoid A3, a related intermediate, has a melting point of 209–212 °C.	
Boiling Point	Not Reported	
Solubility	Not Reported	
Stability	Not Reported	

Biosynthesis of Austinol in *Aspergillus nidulans*

The biosynthetic pathway of **Austinol** in the filamentous fungus *Aspergillus nidulans* has been elucidated through a series of elegant genetic and chemical studies. The biosynthesis is a notable example of a split gene cluster, where the necessary genes are located in two separate regions of the fungal genome.

The pathway commences with the synthesis of the polyketide precursor, 3,5-dimethylorsellinic acid, by a non-reducing polyketide synthase (NR-PKS) encoded by the *ausA* gene. This precursor then undergoes a crucial C-alkylation with farnesyl pyrophosphate, a reaction catalyzed by the prenyltransferase *AusN*. Following this, a series of oxidative and cyclization

reactions, catalyzed by enzymes such as epoxidases and terpene cyclases, lead to the formation of the complex pentacyclic core structure of **Austinol**.



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Figure 1: Proposed biosynthetic pathway of **Austinol**.

Experimental Protocols

The elucidation of the **Austinol** biosynthetic pathway has primarily relied on a combination of molecular genetics, analytical chemistry, and spectroscopy.

Gene Deletion and Mutant Generation

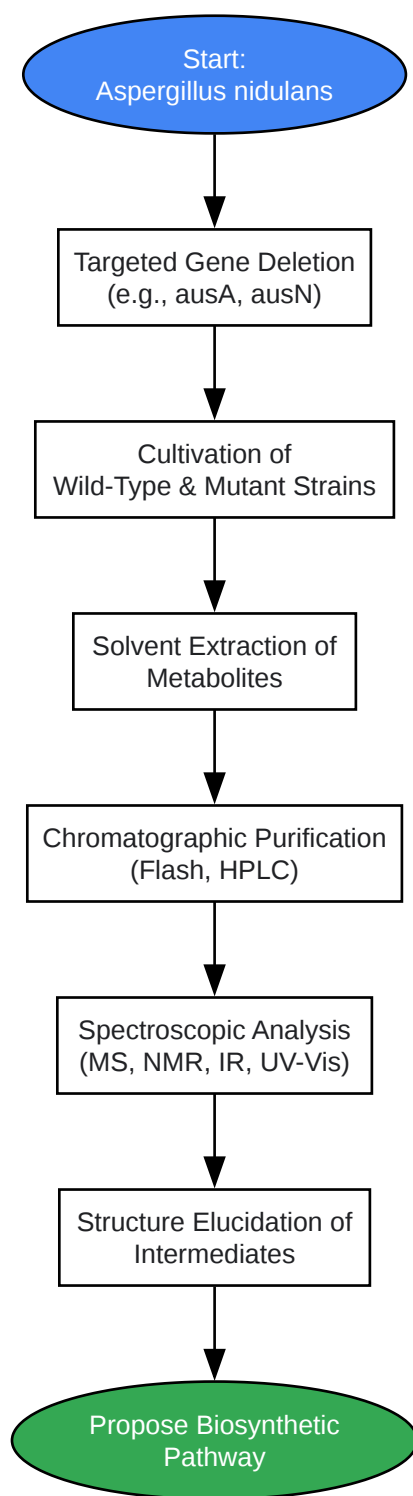
A key experimental approach has been the targeted deletion of genes within the putative biosynthetic clusters in *A. nidulans*. This is typically achieved through homologous recombination techniques, where a selectable marker is used to replace the gene of interest. The creation of a series of gene knockout mutants allows for the identification of genes essential for **Austinol** biosynthesis. When a gene in the pathway is deleted, the biosynthesis is blocked, leading to the accumulation of the intermediate substrate of the knocked-out enzyme.

Isolation and Characterization of Intermediates

The fungal strains, including wild-type and gene deletion mutants, are cultivated on a suitable medium to allow for the production of secondary metabolites. The metabolites are then extracted from the culture using organic solvents. The crude extracts are subjected to various chromatographic techniques, such as flash chromatography and high-performance liquid chromatography (HPLC), for the purification of individual compounds.

The structural elucidation of the isolated intermediates is carried out using a suite of spectroscopic methods:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition of the compounds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are used to determine the chemical structure and stereochemistry of the molecules.
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule.
- UV-Vis Spectroscopy: To analyze the electronic transitions within the molecule.



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Figure 2: Experimental workflow for elucidating the **Austinol** biosynthetic pathway.

Biological Activities and Mechanism of Action

Austinol has been reported to exhibit a range of biological activities, although the specific molecular mechanisms underlying these effects are not yet fully elucidated.

- **Insecticidal Activity:** **Austinol** and related compounds have shown toxicity against certain insect larvae. The precise molecular target and mechanism of this insecticidal action are still under investigation.
- **Anti-inflammatory Activity:** Some studies have indicated that **Austinol** and its derivatives possess anti-inflammatory properties. However, the specific signaling pathways, such as the NF- κ B or MAPK pathways, and the inflammatory mediators that are modulated by **Austinol** require further research.
- **Antimicrobial Activity:** **Austinol** has demonstrated activity against some pathogenic bacteria. The mechanism of its antibacterial action, whether it involves cell wall disruption, inhibition of protein synthesis, or other targets, is an area for future exploration.
- **Antineoplastic Activity:** There are reports suggesting that **Austinol** and similar meroterpenoids have potential as anticancer agents. Detailed studies are needed to understand the specific cancer cell lines it affects and the molecular pathways involved, such as the induction of apoptosis or cell cycle arrest.

Conclusion and Future Directions

Austinol remains a fascinating fungal metabolite with a complex chemical structure and a diverse array of biological activities. The elucidation of its biosynthetic pathway through genetic and chemical methods has provided a solid foundation for further research. Key areas for future investigation include the definitive assignment of a CAS number, the experimental determination of its physicochemical properties, and, most importantly, a detailed exploration of the molecular mechanisms underlying its promising biological activities. Such studies will be crucial for unlocking the full therapeutic and biotechnological potential of **Austinol** and its derivatives.

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References

- 1. Terpenoid balance in *Aspergillus nidulans* unveiled by heterologous squalene synthase expression - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Fungal Meroterpenoid Austinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15547441#austinol-cas-number-and-chemical-properties]

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